

Application Notes and Protocols for NH₂-PEG5-C6-Cl

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Compound of Interest

Compound Name: NH₂-PEG5-C6-Cl

CAS No.: 1261238-22-5

Cat. No.: B1651412

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These application notes provide a detailed protocol for the dissolution and storage of **NH₂-PEG5-C6-Cl**, a bifunctional crosslinker commonly utilized in the synthesis of Proteolysis Targeting Chimeras (PROTACs) and other bioconjugates. Adherence to these guidelines is crucial for maintaining the integrity and reactivity of the compound for successful experimental outcomes.

Introduction

NH₂-PEG5-C6-Cl is a heterobifunctional linker molecule featuring a primary amine (-NH₂) group and a chloroalkyl (-Cl) group separated by a hydrophilic polyethylene glycol (PEG) spacer. The amine group allows for conjugation to carboxylic acids or activated esters, while the alkyl chloride provides a reactive site for nucleophilic substitution. The PEG spacer enhances solubility and can reduce the immunogenicity of the resulting conjugate. This document outlines the recommended procedures for dissolving and storing this reagent to ensure its stability and performance. The hydrochloride salt form (**NH₂-PEG5-C6-Cl HCl**) is often used due to its enhanced water solubility and stability.^{[1][2]}

Materials and Equipment

- **NH2-PEG5-C6-Cl** or **NH2-PEG5-C6-Cl** hydrochloride
- Anhydrous or newly opened Dimethyl Sulfoxide (DMSO)
- Inert gas (Argon or Nitrogen)
- Sterile, amber vials or tubes with tight-fitting caps
- Calibrated micropipettes and sterile, filtered pipette tips
- Vortex mixer
- Analytical balance
- Fume hood
- Personal Protective Equipment (PPE): safety glasses, gloves, lab coat

Dissolution Protocol

This protocol describes the preparation of a stock solution of **NH2-PEG5-C6-Cl**. It is recommended to prepare a concentrated stock solution that can be diluted for downstream applications.

- **Acclimatization:** Before opening, allow the vial of **NH2-PEG5-C6-Cl** to equilibrate to room temperature to prevent condensation of moisture, which can affect the stability of the compound.
- **Weighing:** In a fume hood, carefully weigh the desired amount of the compound into a sterile vial.
- **Solvent Addition:** Add the appropriate volume of anhydrous or newly opened DMSO to the vial to achieve the desired stock concentration.^[3] Due to the hygroscopic nature of DMSO, using a fresh solvent is critical to ensure the solubility and stability of the product.^[3]
- **Dissolution:** Cap the vial tightly and vortex thoroughly until the compound is completely dissolved. Gentle warming (e.g., in a 37°C water bath) can be applied if necessary to aid dissolution, but prolonged heating should be avoided.

- Inert Gas Purge: To minimize exposure to air and moisture, it is good practice to purge the headspace of the vial with an inert gas like argon or nitrogen before sealing for storage.[4]

Storage and Stability

Proper storage is critical to prevent degradation of **NH2-PEG5-C6-Cl**. Both the solid form and stock solutions require specific conditions to maintain their integrity.

- Solid Compound: The solid (powder) form of **NH2-PEG5-C6-Cl** hydrochloride should be stored at -20°C for long-term stability (up to 3 years) or at 4°C for shorter periods (up to 2 years). It should be kept in a tightly sealed container, protected from moisture and light.
- Stock Solutions: Once dissolved in DMSO, stock solutions should be aliquoted into smaller volumes to avoid repeated freeze-thaw cycles. These aliquots should be stored at -80°C for up to 6 months or at -20°C for up to 1 month. The containers should be sealed tightly and protected from light.

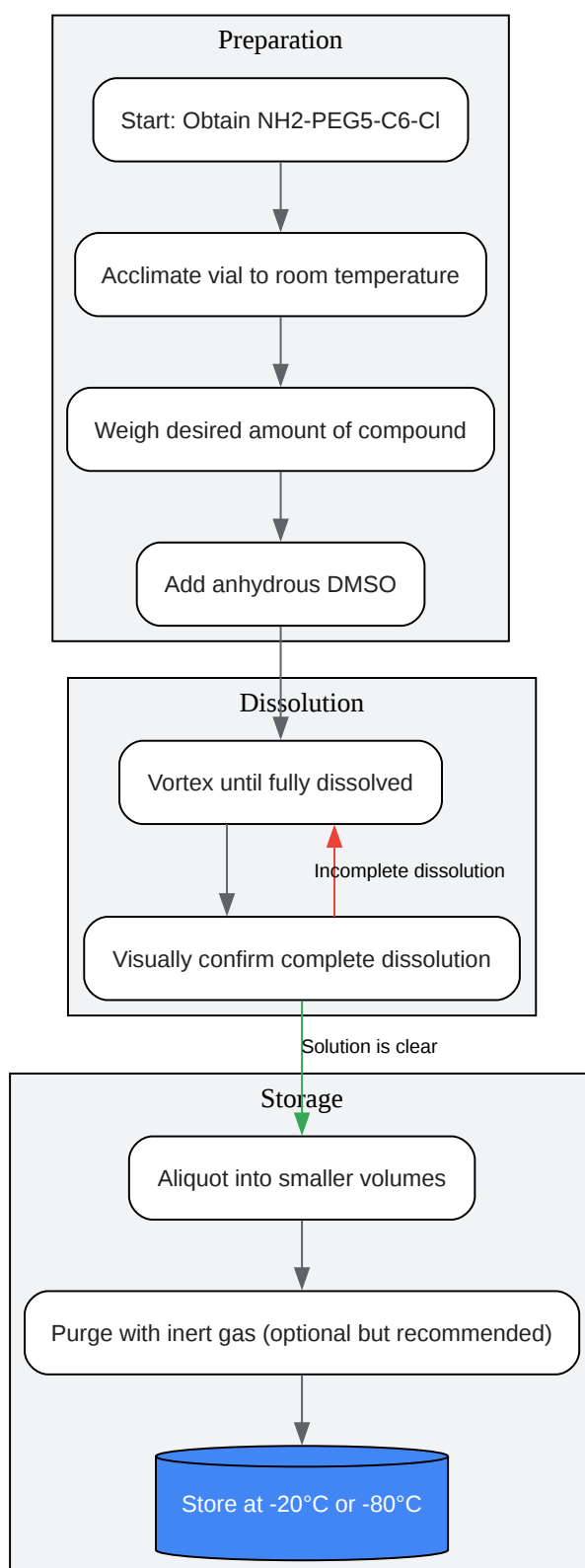
Quantitative Data Summary

The following table summarizes the key quantitative data for the dissolution and storage of **NH2-PEG5-C6-Cl** and its hydrochloride salt.

Parameter	Value	Citation(s)
Solubility in DMSO	≥ 250 mg/mL (approximately 637.17 mM)	
Storage (Solid Powder)	-20°C for 3 years, 4°C for 2 years	
Storage (Stock Solution)	-80°C for 6 months, -20°C for 1 month	

Experimental Workflow Diagram

The following diagram illustrates the recommended workflow for dissolving and storing **NH2-PEG5-C6-Cl**.



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Workflow for Dissolving and Storing **NH₂-PEG₅-C₆-Cl**

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